

# Antho-RFamide precursor protein sequence

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## Compound of Interest

Compound Name: **Antho-RFamide**

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[2] --INVALID-LINK-- Sequence. ANRWamide I; ANRWamide II. Neuropeptide. Belongs to the RFamide peptide family. **Antho-RFamide** precursor related. This entry has 13 annotated isoforms ... [1](#) --INVALID-LINK-- **Antho-RFamide** precursor · Protein · Organism. Nematostella vectensis (starlet sea anemone) · Status. reviewed · Annotation score. 5 out of 5 · Publications. [2](#) --INVALID-LINK-- The Nematostella vectensis genome encodes a single preprohormone that gives rise to at least five neuropeptides: three **Antho-RFamides** ([3](#) --INVALID-LINK-- **Antho-RFamide** precursor (IPR007329) · Annotation · Protein matches · Structures · Family relationships · Other features · GO annotation · Pathways. [4](#) --INVALID-LINK-- We have isolated four neuropeptides, termed Antho-RFinide I ([5](#) --INVALID-LINK-- The precursor protein contains 13 ANRWamide I and 9 ANRWamide II peptides. [UniProtKB/Swiss-Prot]. ANRWamide I inhibits spontaneous contractions of the body wall ... [1](#) --INVALID-LINK-- RFamide peptides are one of the largest families of neuropeptides, and are unified by the presence of a C-terminal arginine (R) and an amidated phenylalanine (F) ... [6](#) --INVALID-LINK-- **Antho-RFamide** precursor. Protein. Organism. Anthopleura elegantissima (Aggregating anemone) (Tealia elegantissima). Status. reviewed. Annotation score. [7](#) --INVALID-LINK-- ... **Antho-RFamide** II ([8](#) --INVALID-LINK-- The amino acid sequence of the polyp-peptide precursor (**Antho-RFamide**) from the sea anemone Nematostella vectensis. The precursor contains 13 copies of the ... [9](#) --INVALID-LINK-- The precursor protein contains 13 copies of the neuropeptide **Antho-RFamide** I (QGRF-amide) and 9 copies of **Antho-RFamide** II (QSLRW-amide). The precursor also ... [1](#) --INVALID-LINK-- The precursor protein contains 13 copies of the neuropeptide **Antho-RFamide** I (QGRF-amide) and 9 copies of **Antho-RFamide** II (QSLRW-amide). The precursor also ... [1](#) --INVALID-LINK-- The canonical sequence of **Antho-RFamide** precursor from Nematostella vectensis has 335 amino acids in length and a molecular weight of 39,282 Da. Isoform 2 has ... [1](#) --INVALID-LINK-- The amino acid sequence

of the polyp-peptide precursor (**Antho-RFamide**) from the sea anemone *Nematostella vectensis*. The precursor contains 13 copies of the neuropeptide **Antho-RFamide I** (QGRF-amide) and 9 copies of **Antho-RFamide II** (QSLRW-amide). [9](#) --INVALID-LINK-- RFamide peptides are a family of neuropeptides that are characterized by a signature C-terminal arginine-phenylalanine-amide motif. RFamide peptides are found in a ... [10](#) --INVALID-LINK-- **Antho-RFamide**-like neuropeptide/neuropeptide FF/neuropeptide AF precursor [Includes: Neuropeptide FF (FMRFamide-related peptide), Neuropeptide AF (morphine ... [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG6-c56J4We47rVf7\\_J1Q\\_9s9l3t3r-3L0g8L\\_s5C-m1F-y8U-k6S-o3D-w2V-r7T-a9J-g6Y-t4B-h3F-d9V-n1P-c8A](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG6-c56J4We47rVf7_J1Q_9s9l3t3r-3L0g8L_s5C-m1F-y8U-k6S-o3D-w2V-r7T-a9J-g6Y-t4B-h3F-d9V-n1P-c8A) <https://www.ncbi.nlm.nih.gov/protein/159045731> This precursor protein contains 13 copies of the neuropeptide **Antho-RFamide I** (QGRF-amide) and 9 copies of **Antho-RFamide II** (QSLRW-amide). The precursor also ... [https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG7v2D87k3n3y9x8t78hG-0Q0Pj1s4J88k7B7\\_tD\\_f\\_V8j62-r0l-X\\_yKj0XW\\_8g\\_9g1683u\\_q5mS3sFm7h98o3\\_2D-67l\\_Q2J1oQ18s449hX5oYf-M7z9gq8Jj4F3sT-Vwz-R9Dq9o4s](https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG7v2D87k3n3y9x8t78hG-0Q0Pj1s4J88k7B7_tD_f_V8j62-r0l-X_yKj0XW_8g_9g1683u_q5mS3sFm7h98o3_2D-67l_Q2J1oQ18s449hX5oYf-M7z9gq8Jj4F3sT-Vwz-R9Dq9o4s) <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC349303/> We have isolated four neuropeptides, termed Antho-RFinide I ( [https://vertexaisearch.cloud.google.com/enterprise/search/landing/gds/22\\_1?doc=3806f85764d115e865f422e5a401c10d&gsid=e385e4f488663806&authuser=0](https://vertexaisearch.cloud.google.com/enterprise/search/landing/gds/22_1?doc=3806f85764d115e865f422e5a401c10d&gsid=e385e4f488663806&authuser=0) <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC349303/pdf/pnas01043-0281.pdf> **Antho-RFamide II** ( [https://vertexaisearch.cloud.google.com/enterprise/search/landing/gds/22\\_1?doc=6b1a2082f8011246d88c42a2786a42a0&gsid=e385e4f488663806&authuser=0##](https://vertexaisearch.cloud.google.com/enterprise/search/landing/gds/22_1?doc=6b1a2082f8011246d88c42a2786a42a0&gsid=e385e4f488663806&authuser=0##) **Antho-RFamide** Precursor Protein: A Deep Dive into Sequence, Signaling, and Function

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **Antho-RFamide** precursor protein, a key player in the neurophysiology of various cnidarian species. We will delve into its structure, the bioactive peptides it yields, their signaling pathways, and the experimental methodologies used to elucidate their functions. This document aims to serve as a valuable resource for researchers investigating neuropeptide signaling and those involved in the development of novel therapeutics targeting related pathways.

## Introduction to Antho-RFamides

**Antho-RFamides** are a class of neuropeptides characterized by a C-terminal Arginine (R) and Phenylalanine (F) amide motif. These peptides are derived from a larger precursor protein and

are involved in a variety of physiological processes in cnidarians, including muscle contraction and neurotransmission. The study of **Antho-RFamides** provides critical insights into the evolution of neuropeptide signaling systems.

## The Antho-RFamide Precursor Protein

The **Antho-RFamide** precursor protein is a polypeptide that undergoes post-translational modification to release multiple copies of bioactive neuropeptides. The structure and processing of this precursor are crucial for its function.

## Sequence and Isoforms

The canonical sequence of the **Antho-RFamide** precursor protein in the starlet sea anemone, *Nematostella vectensis*, is 335 amino acids long with a molecular weight of 39,282 Da. The genome of *Nematostella vectensis* contains a single gene for a preprohormone that produces at least five neuropeptides. This precursor contains multiple copies of different **Antho-RFamide** peptides. For instance, in *Nematostella vectensis*, the precursor protein contains 13 copies of **Antho-RFamide I** (

Several isoforms of the **Antho-RFamide** precursor have been identified, arising from alternative splicing. These isoforms can differ in the number and arrangement of the encoded neuropeptides, suggesting a mechanism for generating diversity in signaling molecules from a single gene.

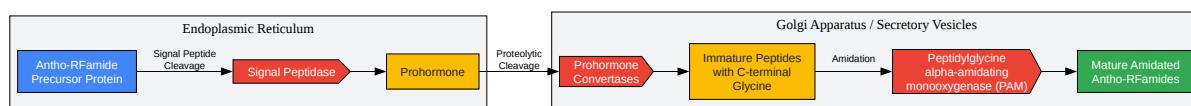
Table 1: Characteristics of **Antho-RFamide** Precursor Protein and Derived Peptides in *Nematostella vectensis*

Feature	Description	Reference
Precursor Length (Canonical)	335 amino acids	
Precursor Molecular Weight (Canonical)	39,282 Da	
Number of Antho-RFamide I copies	13	
Number of Antho-RFamide II copies	9	
Antho-RFamide I Sequence		
Antho-RFamide II Sequence		

Other related peptides have been isolated from the sea anemone *Anthopleura elegantissima*, including Antho-RNamide (Phe-Asn-Arg-Asn-NH<sub>2</sub>) and Antho-RWamides I and II (

## Post-Translational Processing

The generation of mature **Antho-RFamide** peptides from the precursor protein is a multi-step process involving proteolytic cleavage and C-terminal amidation.



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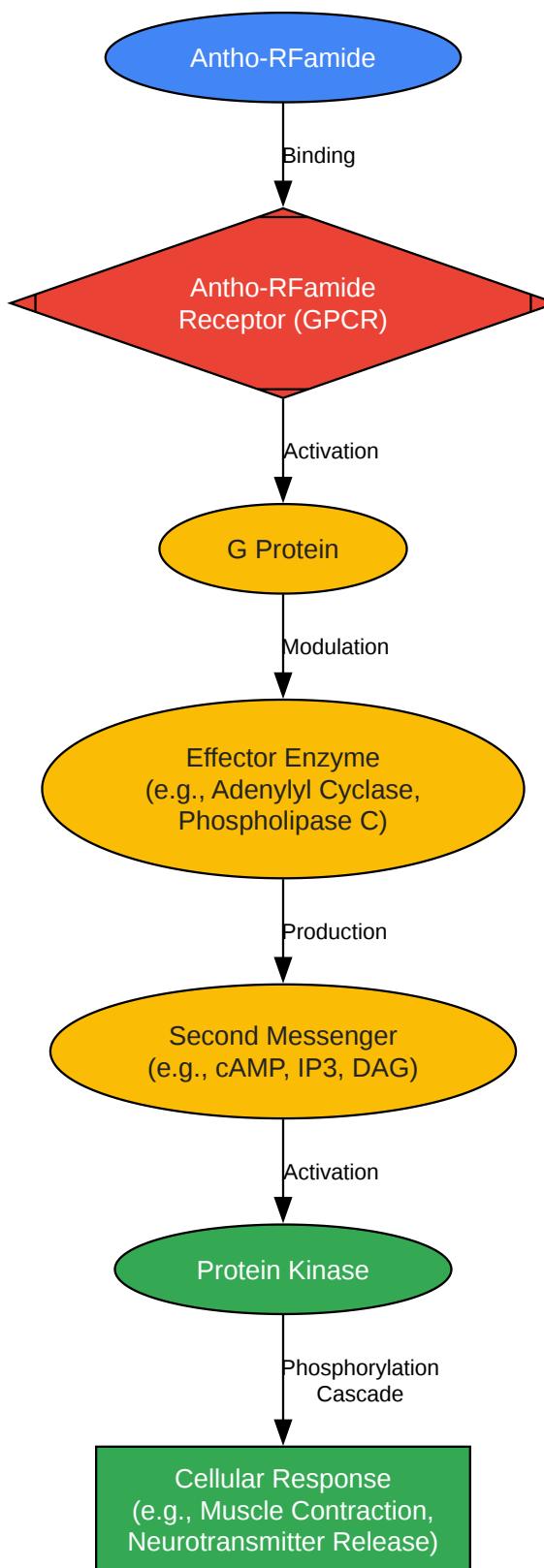
Caption: Post-translational processing of the **Antho-RFamide** precursor protein.

This diagram illustrates the key steps in the maturation of **Antho-RFamide** peptides. The process begins in the endoplasmic reticulum with the cleavage of the signal peptide, followed

by proteolytic processing by prohormone convertases and C-terminal amidation in the Golgi apparatus and secretory vesicles.

## Signaling Pathway

**Antho-RFamides** exert their effects by binding to and activating G protein-coupled receptors (GPCRs). The specific downstream signaling cascades can vary depending on the receptor subtype and the cell type in which it is expressed.



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Caption: Generalized **Antho-RFamide** signaling pathway.

Upon binding of an **Antho-RFamide** peptide to its cognate GPCR, a conformational change in the receptor activates an associated G protein. The activated G protein then modulates the activity of an effector enzyme, leading to the production of second messengers. These second messengers, in turn, activate downstream protein kinases, culminating in a specific cellular response.

## Experimental Protocols

The study of the **Antho-RFamide** precursor protein and its products involves a range of molecular and physiological techniques.

### Gene Cloning and Sequencing

Objective: To determine the nucleotide and corresponding amino acid sequence of the **Antho-RFamide** precursor gene.

Methodology:

- RNA Extraction: Total RNA is extracted from the tissue of interest (e.g., whole body of *Nematostella vectensis*) using a suitable method like TRIzol reagent.
- cDNA Synthesis: First-strand cDNA is synthesized from the total RNA using a reverse transcriptase enzyme and oligo(dT) or random primers.
- PCR Amplification: The **Antho-RFamide** precursor cDNA is amplified by PCR using degenerate primers designed based on conserved regions of known RFamide precursors or specific primers based on genomic data. 3' and 5' RACE (Rapid Amplification of cDNA Ends) is often employed to obtain the full-length sequence.
- Cloning and Sequencing: The amplified PCR product is cloned into a suitable vector (e.g., pGEM-T Easy Vector). The resulting plasmids are then sequenced using Sanger sequencing.

### In Situ Hybridization

Objective: To visualize the spatial expression pattern of the **Antho-RFamide** precursor mRNA.

Methodology:

- Probe Synthesis: A digoxigenin (DIG)-labeled antisense RNA probe is synthesized by in vitro transcription from a linearized plasmid containing the **Antho-RFamide** precursor cDNA.
- Tissue Preparation: The animals are fixed (e.g., in 4% paraformaldehyde), dehydrated through an ethanol series, and then rehydrated.
- Hybridization: The fixed and permeabilized tissue is incubated with the DIG-labeled probe at an appropriate temperature (e.g., 65°C) overnight.
- Washing and Detection: The tissue is washed to remove unbound probe. The hybridized probe is then detected using an anti-DIG antibody conjugated to an enzyme (e.g., alkaline phosphatase), which catalyzes a colorimetric reaction.
- Imaging: The stained tissue is imaged using a microscope.

## Immunohistochemistry

Objective: To localize the **Antho-RFamide** peptides within the nervous system.

Methodology:

- Antibody Production: A polyclonal or monoclonal antibody is raised against a synthetic **Antho-RFamide** peptide.
- Tissue Preparation: Similar to in situ hybridization, the animals are fixed and permeabilized.
- Antibody Incubation: The tissue is incubated with the primary antibody against the **Antho-RFamide** peptide, followed by incubation with a secondary antibody conjugated to a fluorescent marker or an enzyme.
- Imaging: The labeled neurons are visualized using fluorescence or confocal microscopy.

## Functional Assays

Objective: To determine the physiological role of **Antho-RFamide** peptides.

Methodology:

- Muscle Contraction Assays: The effects of synthetic **Antho-RFamide** peptides on muscle preparations are measured. For example, **Antho-RFamide I** has been shown to inhibit spontaneous contractions of the body wall in *Nematostella vectensis*.
- Electrophysiology: The effects of **Antho-RFamides** on neuronal activity can be assessed using techniques like patch-clamp recording.
- Behavioral Assays: The administration of **Antho-RFamides** or their antagonists can be used to observe changes in the behavior of the organism.

## Conclusion

The **Antho-RFamide** precursor protein represents a fascinating example of how a single gene can give rise to a multitude of bioactive signaling molecules. The detailed study of its sequence, processing, and the function of its derived peptides is crucial for understanding the neurobiology of cnidarians and the evolution of neuropeptide systems. The experimental protocols outlined in this guide provide a framework for researchers to further investigate this important class of neuropeptides, with potential implications for the development of novel therapeutic agents. for researchers to further investigate this important class of neuropeptides, with potential implications for the development of novel therapeutic agents.

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